

# Physical and chemical properties of 2,5-Diamino-4,6-dihydroxypyrimidine

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: 2,5-Diamino-4,6-dihydroxypyrimidine

Cat. No.: B034952

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## An In-depth Technical Guide to 2,5-Diamino-4,6-dihydroxypyrimidine

For Researchers, Scientists, and Drug Development Professionals

### Introduction

**2,5-Diamino-4,6-dihydroxypyrimidine** is a pyrimidine derivative of significant interest in medicinal and process chemistry. It primarily serves as a crucial intermediate in the synthesis of various pharmaceutical compounds, including antiviral and anticancer agents. Its structural features, particularly the presence of multiple reactive amino and hydroxyl groups, make it a versatile building block for the creation of more complex molecules. This guide provides a comprehensive overview of its physical and chemical properties, detailed synthesis protocols, and its role as a key synthetic intermediate.

### Physical and Chemical Properties

Quantitative data for **2,5-Diamino-4,6-dihydroxypyrimidine** is primarily available for its hydrochloride salt, which is the more common commercial form.

Table 1: Physical and Chemical Properties of **2,5-Diamino-4,6-dihydroxypyrimidine** and its Hydrochloride Salt

Property	2,5-Diamino-4,6-dihydroxypyrimidine	2,5-Diamino-4,6-dihydroxypyrimidine Hydrochloride
Molecular Formula	C <sub>4</sub> H <sub>6</sub> N <sub>4</sub> O <sub>2</sub> [1]	C <sub>4</sub> H <sub>6</sub> N <sub>4</sub> O <sub>2</sub> · HCl[2]
Molecular Weight	142.12 g/mol [1]	178.58 g/mol [2]
Appearance	Not specified in searches	White to brown to dark purple crystalline powder[3]
Melting Point	Not specified in searches	No data available[2]
Solubility	Not specified in searches	Soluble in aqueous solutions[4]
Purity	Not specified in searches	≥ 98% (HPLC)[2][3]
Stability	Not specified in searches	Stable under proper conditions[2]
Storage	Not specified in searches	Store at 2 - 8 °C[4]

## Experimental Protocols

### Synthesis of 2,5-Diamino-4,6-dihydroxypyrimidine Hydrochloride

A common synthetic route to **2,5-diamino-4,6-dihydroxypyrimidine** hydrochloride involves a multi-step process starting from dimethyl malonate and guanidine hydrochloride. The overall process includes cyclization, nitrosation, reduction, and finally, salt formation.[5]

#### Step 1: Cyclization

- Guanidine hydrochloride, dimethyl malonate, and sodium methoxide are reacted to form a pyrimidine ring. The molar ratio of the reactants is typically 1:(1.0-1.5):(1.5-3.5) respectively. [5]

#### Step 2: Nitrosation

- The product from the cyclization step is reacted with sodium nitrite in an aqueous solution of sodium hydroxide.[5]
- The reaction mixture is heated to 60°C, and then concentrated hydrochloric acid is added dropwise to adjust the pH to 2-3.[5]
- The reaction is maintained at 60°C for 30 minutes, after which the intermediate product is obtained by cooling, filtration, and drying.[5]

### Step 3: Reduction

- The nitrosated intermediate is suspended in water and heated to 20-40°C.[5]
- Sodium hydrosulfide is then added dropwise, maintaining the temperature between 20-40°C.[5]
- The reaction is allowed to proceed for 0.5-4 hours, after which the pH is adjusted to 0-9 with an acid to precipitate the product, **2,5-diamino-4,6-dihydroxypyrimidine**. [5]

### Step 4: Salt Formation

- The crude **2,5-diamino-4,6-dihydroxypyrimidine** is dissolved in methanol and heated to 35-70°C.[5]
- Concentrated hydrochloric acid is then added dropwise, and the reaction is maintained at 50-80°C for 0.5-4 hours.[5]
- Upon cooling, **2,5-diamino-4,6-dihydroxypyrimidine** hydrochloride crystallizes and is collected by filtration and drying.[5]

An alternative method involves the hydrolysis of 5-acetamido-2-amino-4,6-dihydroxypyrimidine with concentrated hydrochloric acid.[6]

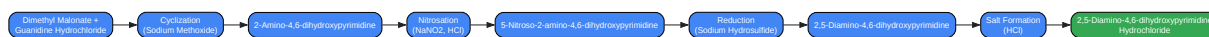
- Crude 5-acetamido-2-amino-4,6-dihydroxypyrimidine is heated with concentrated hydrochloric acid at 70-75°C for 1 hour.[6]
- The mixture is then cooled in an ice bath, and the resulting product is filtered, washed with dilute HCl and acetone, and then dried.[6]

## Role as a Synthetic Intermediate

**2,5-Diamino-4,6-dihydroxypyrimidine** is a key precursor in the synthesis of other important chemical entities. A notable example is its use in the preparation of 2,5-diamino-4,6-dichloropyrimidine, which is a vital intermediate for various pharmaceuticals.

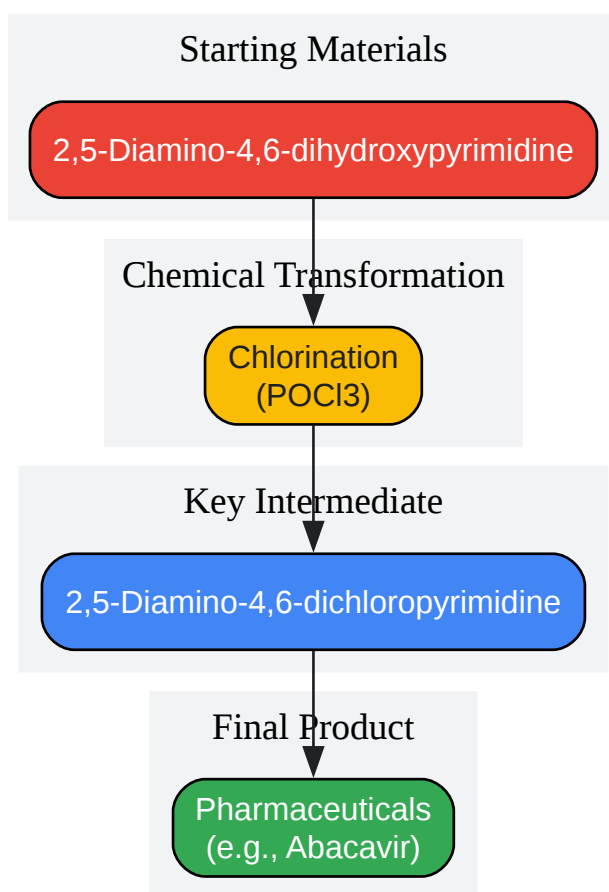
The chlorination of **2,5-diamino-4,6-dihydroxypyrimidine** is typically achieved using phosphorus oxychloride in the presence of a quaternary ammonium chloride or a weak tertiary amine base hydrochloride.<sup>[7]</sup>

## Visualizations



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Caption: Synthetic workflow for **2,5-Diamino-4,6-dihydroxypyrimidine** Hydrochloride.



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Caption: Role as a key intermediate in pharmaceutical synthesis.

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